

Technical Support Center: Antimony-125

Decontamination

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Compound of Interest

Compound Name: **Antimony-125**

Cat. No.: **B081612**

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Antimony-125** (Sb-125). The following information is intended to supplement, not replace, your institution's specific radiation safety protocols. Always consult with your Radiation Safety Officer (RSO) in the event of a spill or emergency.

Frequently Asked Questions (FAQs)

Q1: What are the immediate steps to take after an **Antimony-125** spill?

A1: In the event of an Sb-125 spill, the primary goal is to prevent the spread of contamination and ensure personnel safety. Follow the "SWIMS" protocol:

- **S** - Stop the spill and prevent it from spreading further. If the spilled material is a solid, you can dampen it slightly to prevent it from becoming airborne. For liquids, cover the spill with absorbent paper.[1][2]
- **W** - Warn others in the immediate vicinity about the spill.[1]
- **I** - Isolate the contaminated area to prevent unauthorized entry. You can use radiation tape or other markings to clearly define the spill zone.[1]
- **M** - Monitor yourself and others who may have been in the spill area for skin and clothing contamination.[1]

- S - Survey and begin the cleanup of the contaminated area once it is safe to do so.[\[1\]](#)

Q2: What personal protective equipment (PPE) is required for cleaning up an **Antimony-125** spill?

A2: Appropriate PPE is crucial to prevent personal contamination during cleanup. The following table summarizes the recommended PPE.

| PPE Component | Specification | Purpose |
|----------------|---|--|
| Gloves | Chemically resistant, disposable (double-gloving recommended) | To prevent skin contact with Sb-125. |
| Lab Coat | Standard laboratory coat with sleeves rolled down | To protect clothing from contamination. |
| Eye Protection | Chemical splash goggles or a face shield | To protect the eyes from splashes of contaminated liquids. |
| Shoe Covers | Disposable booties | To prevent the spread of contamination outside the spill area. |

Q3: What are the acceptable limits for surface contamination of **Antimony-125** after decontamination?

A3: The U.S. Nuclear Regulatory Commission (NRC) provides guidelines for acceptable surface contamination levels. These limits are crucial for determining when a cleanup is complete.

| Nuclide Group | Average (dpm/100 cm ²) | Maximum (dpm/100 cm ²) | Removable (dpm/100 cm ²) |
|----------------------------|------------------------------------|------------------------------------|--------------------------------------|
| Group 1 (including Sb-125) | 5,000 | 15,000 | 1,000 |

dpm = disintegrations per minute

Q4: How should I dispose of waste generated from an **Antimony-125** spill cleanup?

A4: All materials used in the decontamination process are considered radioactive waste and must be disposed of accordingly.

- Solid Waste: Place all contaminated solid materials, such as absorbent paper, gloves, and shoe covers, into a designated radioactive waste container.[1][3] This container should be clearly labeled with the radiation symbol and the isotope (Sb-125).[3]
- Liquid Waste: Contaminated liquids should be collected in a designated, leak-proof container. Do not dispose of radioactive liquids down the sanitary sewer unless explicitly permitted by your institution's RSO and within acceptable limits.[4]
- Segregation: It is best practice to segregate radioactive waste by isotope to facilitate proper disposal.[3][4]

Troubleshooting Guide

Problem: I've cleaned the spill area, but my survey meter still shows contamination above the acceptable limits.

- Solution 1: Repeat the decontamination process. It may take multiple cleaning cycles to reduce the contamination to acceptable levels.[5]
- Solution 2: Use a different decontamination agent. If soap and water are not effective, a commercial decontamination solution may be necessary.[6][7] For stubborn contamination, a mild abrasive or a chelating agent might be used under the guidance of your RSO.[8]
- Solution 3: Check your survey meter. Ensure your survey meter is calibrated and functioning correctly. Also, be aware of the background radiation levels in your lab, as this can affect your readings.
- Solution 4: Contact your Radiation Safety Officer. If you are unable to decontaminate the area to acceptable levels, your RSO can provide further assistance and guidance.

Problem: A researcher has suspected skin contamination with **Antimony-125**.

- Solution 1: Immediate decontamination. The individual should immediately wash the affected area with lukewarm water and mild soap.[6][9][10] Avoid hot water, as it can increase skin absorption.[8] Do not use abrasive brushes that could break the skin.[11]
- Solution 2: Remove contaminated clothing. Carefully remove any contaminated clothing to prevent further skin contact.[6][9]
- Solution 3: Resurvey the skin. After washing, resurvey the skin to determine if the decontamination was effective.
- Solution 4: Seek medical attention and inform the RSO. All instances of personal contamination must be reported to the RSO. The affected individual should also seek a medical evaluation.

Experimental Protocols

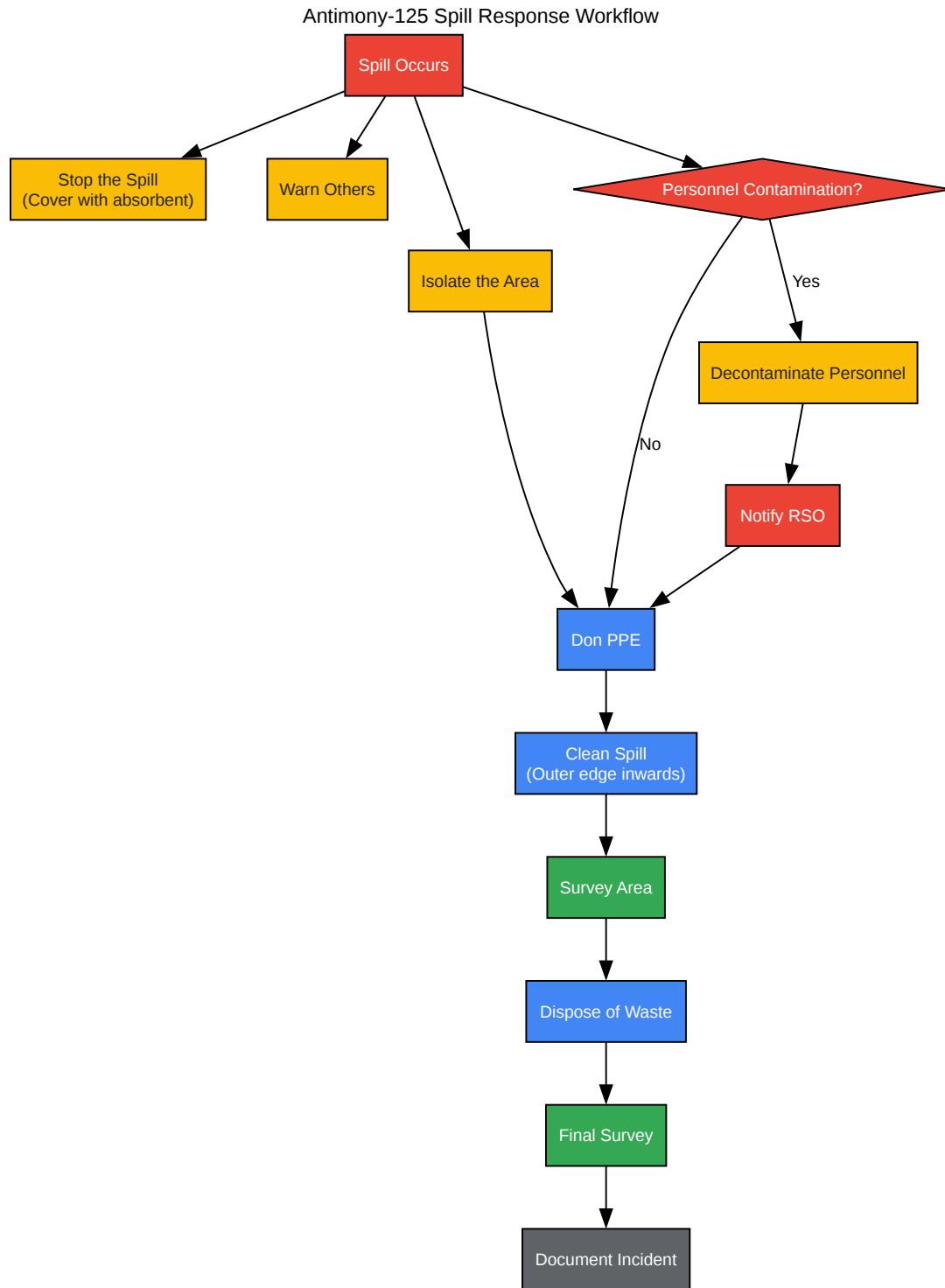
Protocol 1: Decontamination of a Minor **Antimony-125** Spill

This protocol is for a small, contained liquid spill of **Antimony-125**.

- Notification and Assessment: Immediately notify others in the lab and your supervisor. Assess the extent of the spill.
- Containment: Cover the spill with absorbent paper, working from the outside in to prevent spreading.[6]
- Personal Protective Equipment: Don two pairs of disposable gloves, a lab coat, safety goggles, and shoe covers.
- Decontamination:
 - Prepare a decontamination solution of mild soap and lukewarm water or a commercial decontaminant.
 - Using disposable cloths or paper towels, clean the contaminated area starting from the outer edge and moving inward in a circular or "S" pattern.[6]
 - Place used cleaning materials directly into a radioactive waste bag.

- Change your outer gloves frequently to avoid cross-contamination.
- Survey:
 - After the initial cleanup, perform a survey of the area with a Geiger-Müller counter or other appropriate radiation detection instrument.
 - Also, perform a wipe test to check for removable contamination.
- Repeat if Necessary: If contamination levels are still above the acceptable limits, repeat the decontamination process.
- Waste Disposal: Seal the radioactive waste bag and place it in the designated Sb-125 solid waste container.
- Final Survey and Documentation: Perform a final, thorough survey of the decontaminated area, your PPE before removal, and yourself after PPE removal. Document the spill, the cleanup procedure, and the final survey results as required by your institution.

Visualizations



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Caption: Workflow for **Antimony-125** Spill Response.

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